

Technical Support Center: (S)-(-)-1,1,2-Triphenylethane-1,2-diol

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Compound of Interest

Compound Name: (S)-(-)-1,1,2-Triphenylethane-1,2-diol

Cat. No.: B104574

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** (CAS: 108998-83-0).

Frequently Asked Questions (FAQs)

Q1: What are the basic physical and chemical properties of **(S)-(-)-1,1,2-Triphenylethane-1,2-diol**?

A1: **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** is a chiral organic compound widely used as an intermediate in the pharmaceutical and fine chemical industries.^{[1][2]} Its key properties are summarized in the table below.

Q2: What are the recommended long-term storage conditions for solid **(S)-(-)-1,1,2-Triphenylethane-1,2-diol**?

A2: For long-term storage, the solid compound should be kept in a tightly sealed container in a dry place at room temperature.^{[1][2]}

Q3: Are there any known incompatibilities for this compound?

A3: Yes, **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** should be stored away from strong oxidizing agents.^[1]

Q4: How should I handle this compound in the laboratory?

A4: Standard laboratory practices should be followed. Use in a well-ventilated area and avoid all personal contact, including inhalation.^[3] Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Wash hands thoroughly after handling.^[3]

Q5: In what solvents is **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** soluble?

A5: The compound is soluble in organic solvents such as ethanol and acetone.^[4] For experimental use, always prepare solutions fresh. If stock solutions need to be stored, it is advisable to store them at low temperatures (e.g., -20°C or -80°C) for short periods, although the stability in specific solvents should be experimentally verified.^[5]

Data Presentation

Table 1: Physical and Chemical Properties of **(S)-(-)-1,1,2-Triphenylethane-1,2-diol**

Property	Value	Reference
CAS Number	108998-83-0	^[2]
Molecular Formula	C ₂₀ H ₁₈ O ₂	^[1]
Molecular Weight	290.36 g/mol	^[1]
Appearance	Pale brown powder	^[1]
Melting Point	125-127 °C	^[1]
Optical Rotation	[α] ²⁰ /D = -214° (c=1 in Ethanol)	^[1]

Table 2: Summary of Storage Conditions and Stability

Condition	Recommendation	Rationale
Solid Compound (Long-term)	Store at room temperature in a tightly sealed, dry container. [1] [2]	Protects from moisture and atmospheric contaminants.
Solutions (Short-term)	Prepare fresh before use. If temporary storage is needed, store at -20°C or -80°C in an airtight container. [5]	Minimizes solvent evaporation and potential degradation in solution.
Exposure to Light	Store in a dark place or use amber vials.	Many polyphenolic compounds are sensitive to light, which can cause degradation. [6]
Exposure to Air/Oxygen	Store under an inert atmosphere (e.g., nitrogen or argon) if possible.	As a diol, it can be susceptible to oxidation. [7] [8]
pH in Solution	Maintain a neutral or slightly acidic pH. Avoid high pH (alkaline) conditions.	Polyphenolic compounds can be unstable and undergo degradation at high pH. [9] [10]
Incompatible Materials	Keep away from strong oxidizing agents. [1]	Vicinal diols can be cleaved by strong oxidizers. [8]

Troubleshooting Guides

Issue 1: The compound appears discolored or has a lower melting point than expected.

- Question: My solid **(S)-(-)-1,1,2-Triphenylethane-1,2-diol**, which should be a pale brown powder, has darkened. Its melting point is also broad and lower than the specified 125-127 °C. What could be the cause?
- Answer: This suggests potential degradation of the compound. The presence of impurities from degradation can lower and broaden the melting point. The discoloration may be due to oxidation. Polyphenolic compounds are known to degrade when exposed to oxygen, high temperatures, or sunlight.[\[6\]](#)[\[7\]](#)

- Troubleshooting Steps:

- **Verify Storage:** Confirm that the compound was stored in a tightly sealed container, away from light and strong oxidizing agents.
- **Analytical Check:** Run an analytical test such as HPLC or NMR to check the purity of the compound against a reference standard.
- **Purification:** If degradation is confirmed, consider recrystallization to purify the material before use.

Issue 2: Inconsistent results in solution-based assays.

- **Question:** I am observing poor reproducibility in my experiments using a solution of **(S)-(-)-1,1,2-Triphenylethane-1,2-diol**. Why might this be happening?
- **Answer:** Inconsistent results often point to the instability of the compound in your experimental medium. As a vicinal diol, it may be susceptible to degradation, especially under certain conditions.^[8]

- Troubleshooting Steps:

- **Solution Age:** Always use freshly prepared solutions for the best results. Avoid using solutions that have been stored for extended periods.
- **Solvent and pH:** The stability of polyphenolic compounds can be highly dependent on the pH of the medium; they are often unstable at high pH.^{[9][10]} Ensure your solvent and buffer system are compatible and within a stable pH range (typically neutral to slightly acidic).
- **Temperature:** Keep solutions on ice during experiments if heat sensitivity is a concern.
- **Headspace:** Minimize the headspace in your storage vials to reduce contact with oxygen. Purging the vial with an inert gas like argon or nitrogen before sealing can also help.

Issue 3: The compound is not dissolving as expected.

- Question: I am having trouble dissolving **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** in my chosen solvent. What should I do?
- Answer: Solubility issues can arise from using an inappropriate solvent or from changes in the compound itself.
 - Troubleshooting Steps:
 - Solvent Choice: The compound is reported to be soluble in ethanol and acetone.[4] If you are using a less polar solvent, solubility will be limited. Consider using a co-solvent system if your experiment allows.
 - Check Purity: Impurities or degradation products may be less soluble. Verify the purity of your compound.
 - Gentle Warming/Sonication: Applying gentle heat or using an ultrasonic bath can aid dissolution. However, be cautious with heating, as it can accelerate degradation.[7]

Experimental Protocols

Protocol: Stability Assessment of **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** by HPLC

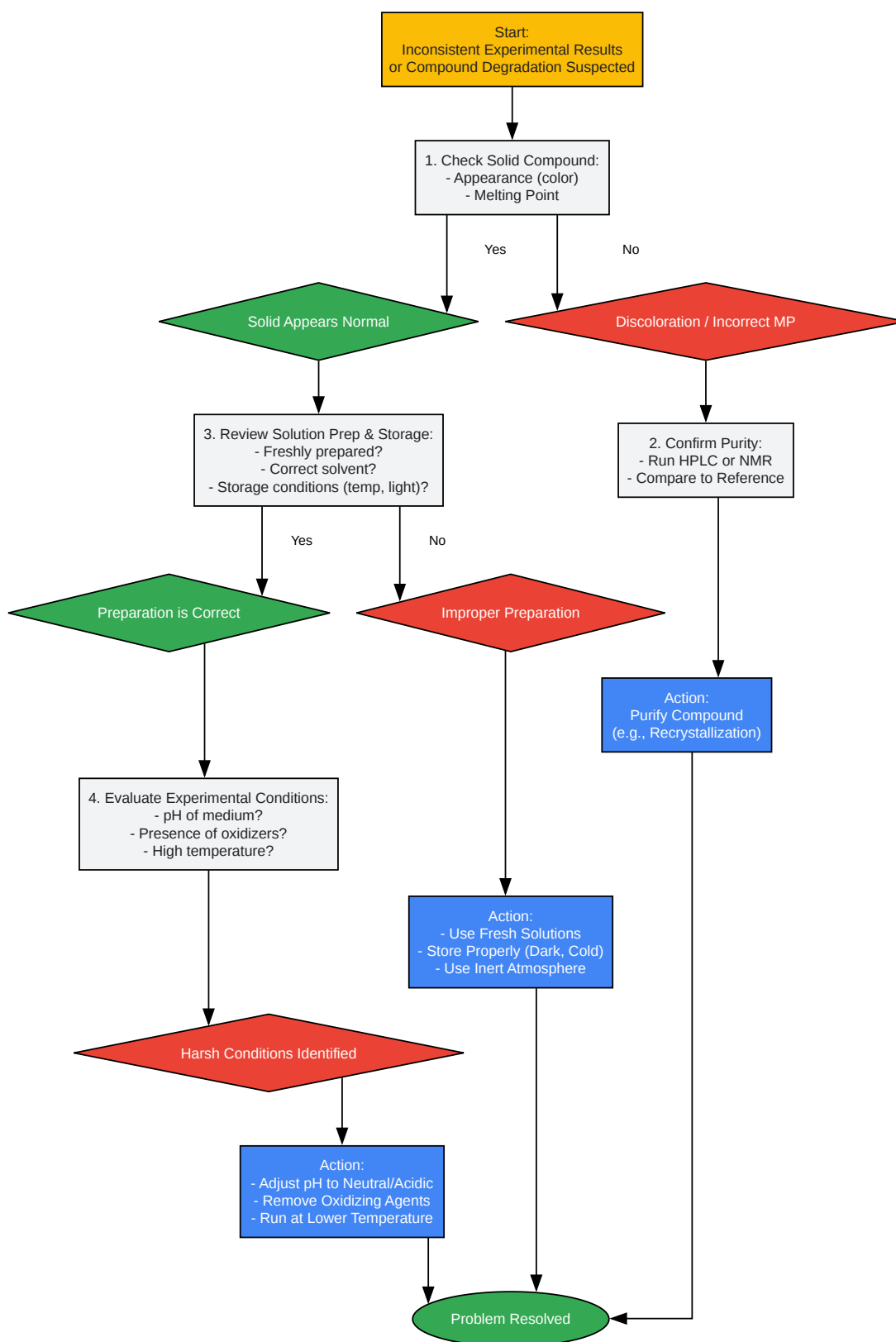
This protocol provides a general framework for assessing the stability of the compound under various conditions.

- Objective: To determine the degradation of **(S)-(-)-1,1,2-Triphenylethane-1,2-diol** over time when exposed to specific stress conditions (e.g., temperature, pH, light).
- Materials:
 - **(S)-(-)-1,1,2-Triphenylethane-1,2-diol**
 - HPLC-grade acetonitrile and water
 - Buffers of various pH values (e.g., pH 4, 7, 9)
 - HPLC system with a UV detector

- C18 HPLC column (e.g., 4.6 x 250 mm, 5 μ m)
- Temperature-controlled incubator and photostability chamber
- Methodology:
 1. Preparation of Stock Solution: Accurately weigh and dissolve the compound in a suitable solvent (e.g., acetonitrile) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
 2. Preparation of Test Samples:
 - Temperature Stress: Dilute the stock solution with pre-equilibrated buffers (pH 4, 7, 9) to a final concentration (e.g., 50 μ g/mL). Store aliquots in sealed vials at different temperatures (e.g., 4°C, 25°C, 40°C).
 - Photostability: Expose an aliquot of the solution (in a quartz or clear glass vial) to light in a photostability chamber. Keep a control sample wrapped in aluminum foil to protect it from light.
 3. HPLC Analysis:
 - Mobile Phase: A gradient of water and acetonitrile is typically effective. For example, start with 50:50 water:acetonitrile and gradually increase to 100% acetonitrile over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Monitor at a wavelength where the compound has maximum absorbance (determine by UV scan if necessary, likely around 220-260 nm due to the phenyl groups).
 - Injection Volume: 10 μ L.
 4. Time Points: Analyze the samples at initial time (T=0) and at subsequent time points (e.g., 2, 4, 8, 24, 48 hours).
 5. Data Analysis:

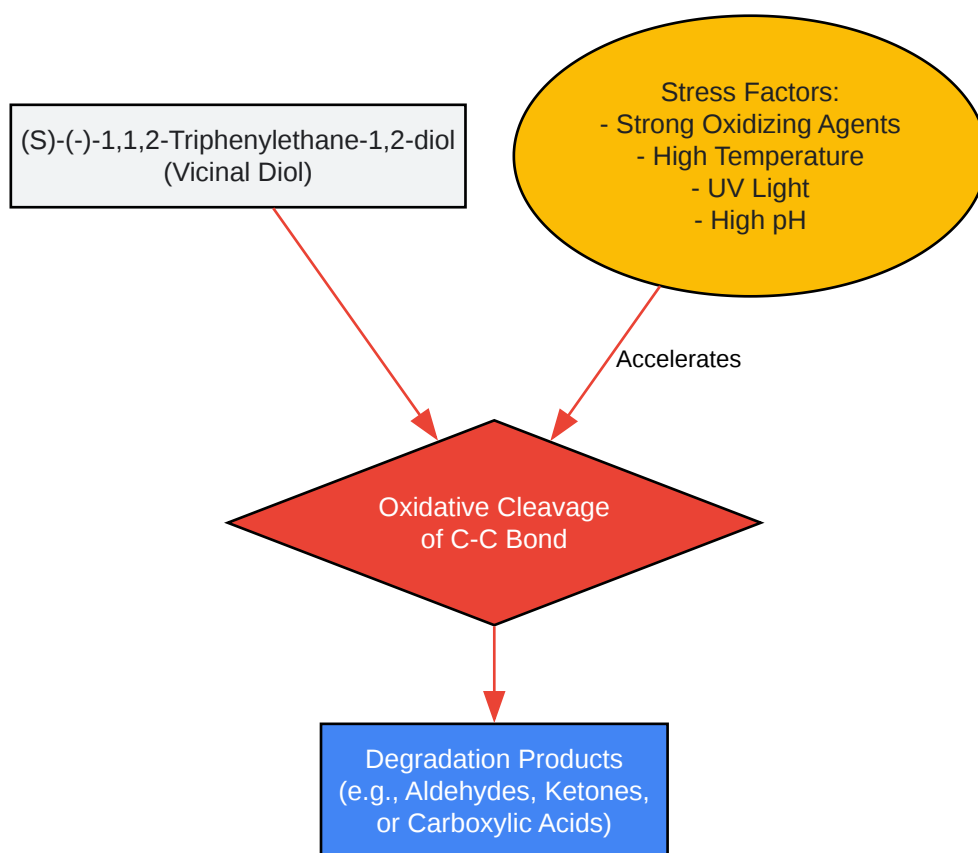
- Calculate the percentage of the compound remaining at each time point by comparing the peak area to the T=0 sample.
- Monitor for the appearance of new peaks, which would indicate degradation products.
- Plot the percentage of the remaining compound versus time to determine the degradation kinetics.

Visualizations



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Caption: Troubleshooting workflow for compound instability issues.



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Caption: Potential oxidative degradation pathway for a vicinal diol.

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References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. Cas 6296-95-3, 1,1,2-triphenylethane-1,2-diol | [lookchem](http://lookchem.com) [lookchem.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. fiveable.me [fiveable.me]
- 9. Effect of pH on the stability of plant phenolic compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
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